Application Note: Synthesis of Fluorinated 1,3,5-Triazines from Biguanides

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Compound of Interest

Compound Name:	*1-(3-Chloro-4-fluorophenyl)biguanide*
Cat. No.:	*B226655*

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Abstract

This technical guide provides a comprehensive overview and detailed protocols for the synthesis of fluorinated 1,3,5-triazines, a class of heterocyclic compounds of significant interest in medicinal chemistry and drug development. The strategic incorporation of fluorine atoms into the 1,3,5-triazine scaffold can profoundly enhance pharmacological properties, including metabolic stability, binding affinity, and bioavailability. This document outlines the fundamental synthetic strategies commencing from readily available biguanide precursors, with a focus on the cyclocondensation reaction with fluorinated esters and related reagents. Detailed experimental procedures, mechanistic insights, and data presentation are included to enable researchers to reliably synthesize these valuable compounds.

Introduction: The Significance of Fluorinated 1,3,5-Triazines in Drug Discovery

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The 1,3,5-triazine core is a privileged scaffold in medicinal chemistry, forming the basis of numerous therapeutic agents with a broad spectrum of biological activities, including anticancer, antiviral, and anti-inflammatory properties.[1] The introduction of fluorine into drug candidates is a well-established strategy to optimize their pharmacokinetic and pharmacodynamic profiles.[2] Fluorine's unique properties, such as its high electronegativity, small size, and ability to form strong carbon-fluorine bonds, can lead to improved metabolic stability by blocking sites of oxidative metabolism. Furthermore, the strategic placement of fluorine atoms can modulate the acidity/basicity of nearby functional groups and enhance binding interactions with biological targets through favorable electrostatic and hydrophobic interactions.

The synthesis of fluorinated 1,3,5-triazines from biguanides offers a convergent and versatile approach to this important class of molecules. Biguanides are readily accessible starting materials that can be cyclized with appropriate fluorinated building blocks to introduce fluorine-containing moieties, such as trifluoromethyl (CF_3) groups, onto the triazine ring. These fluorinated triazines have shown promise as potent inhibitors of various protein kinases, making them attractive candidates for the development of targeted therapies.[3]

Synthetic Methodologies: From Biguanides to Fluorinated Triazines

The primary and most direct method for the synthesis of 2,4-diamino-1,3,5-triazines from biguanides is the cyclocondensation reaction with a suitable one-carbon electrophile, typically an ester or a related carboxylic acid derivative. This approach allows for the incorporation of a substituent at the 6-position of the triazine ring. To synthesize fluorinated 1,3,5-triazines, fluorinated esters are employed as the key building block.

General Reaction Scheme

The overall transformation involves the base-mediated reaction of a biguanide hydrochloride salt with a fluorinated ester. The base serves to neutralize the biguanide hydrochloride and to facilitate the cyclization process.

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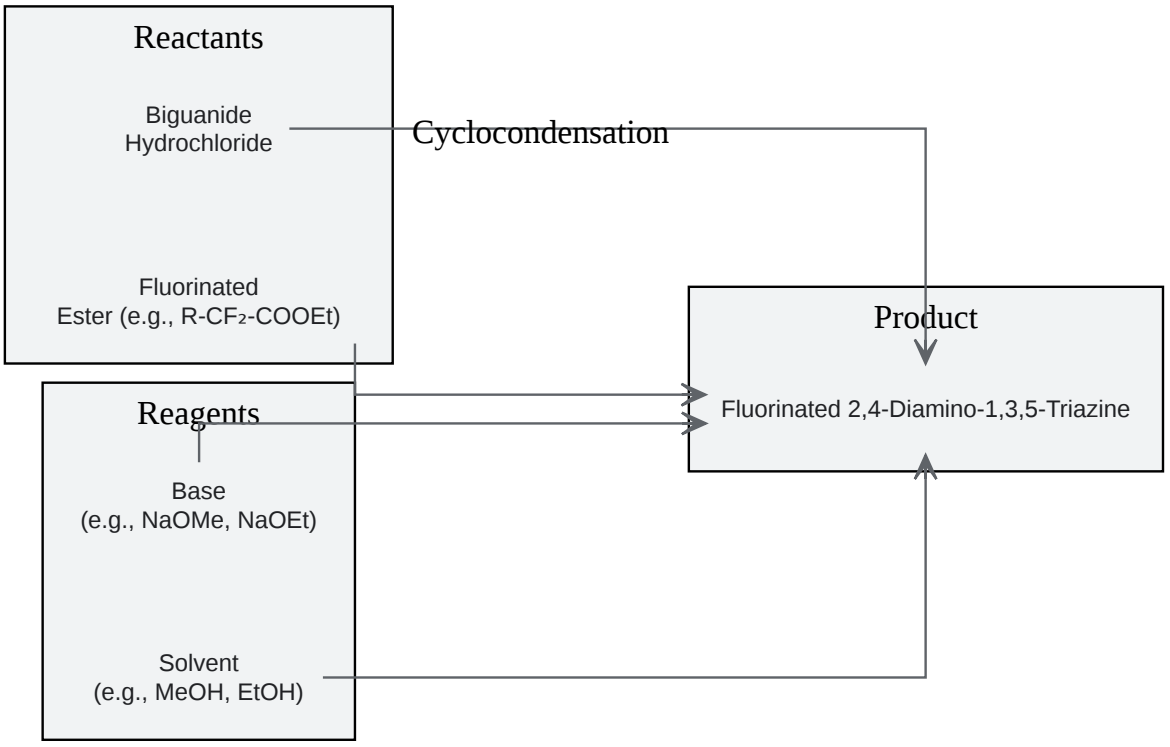

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Caption: General workflow for the synthesis of fluorinated 1,3,5-triazines.

Mechanistic Insights

The reaction proceeds through a nucleophilic attack of the biguanide on the carbonyl carbon of the fluorinated ester, followed by an intramolecular cyclization and elimination of an alcohol and water to form the aromatic triazine ring. The presence of a strong base is crucial for the deprotonation of the biguanide, enhancing its nucleophilicity.

Experimental Protocols

The following protocols provide detailed, step-by-step procedures for the synthesis of biguanide precursors and their subsequent conversion to fluorinated 1,3,5-triazines.

Protocol 1: Synthesis of N-Arylbiguanide Hydrochloride

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This protocol describes the synthesis of an N-arylbiguanide hydrochloride, a common precursor for substituted 2,4-diamino-1,3,5-triazines, using microwave-assisted synthesis.[3][4]

Materials:

- Aromatic amine (e.g., 3,4-dichloroaniline)
- Dicyandiamide
- Trimethylsilyl chloride (TMSCl)
- Anhydrous methanol (MeOH)
- Microwave reactor

Procedure:

- In a microwave-safe vessel, combine the aromatic amine (1.0 eq), dicyandiamide (1.0 eq), and TMSCl (1.1 eq) in anhydrous methanol.
- Seal the vessel and place it in the microwave reactor.
- Irradiate the mixture at 130 °C for 10 minutes.
- After cooling, the resulting precipitate is the arylbiguanide hydrochloride.
- Collect the solid by filtration, wash with cold methanol, and dry under vacuum.

Protocol 2: General Procedure for the Synthesis of Fluorinated 2,4-Diamino-1,3,5-Triazines

This general protocol is adapted from established methods for the synthesis of 2,4-diamino-1,3,5-triazines and is applicable for the synthesis of their fluorinated analogs.[4]

Materials:

- N-substituted biguanide hydrochloride (1.0 eq)

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- Fluorinated ester (e.g., ethyl trifluoroacetate) (1.3-1.5 eq)
- Sodium methanolate (NaOMe) or Sodium ethanolate (NaOEt) (10-15 eq)
- Anhydrous methanol (MeOH) or ethanol (EtOH)
- Nitrogen atmosphere
- Ice bath

Procedure:

- To a round-bottom flask under a nitrogen atmosphere, add the N-substituted biguanide hydrochloride (1.0 eq) and anhydrous methanol (or ethanol).
- Cool the suspension to 0 °C using an ice bath.
- Slowly add sodium methanolate (or sodium ethanolate) (10-15 eq) to the cooled suspension with stirring.
- To this mixture, add the fluorinated ester (1.3-1.5 eq) dropwise while maintaining the temperature at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the addition of water.
- The product may precipitate out of the solution. If so, collect the solid by filtration, wash with water, and dry.
- If the product does not precipitate, extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

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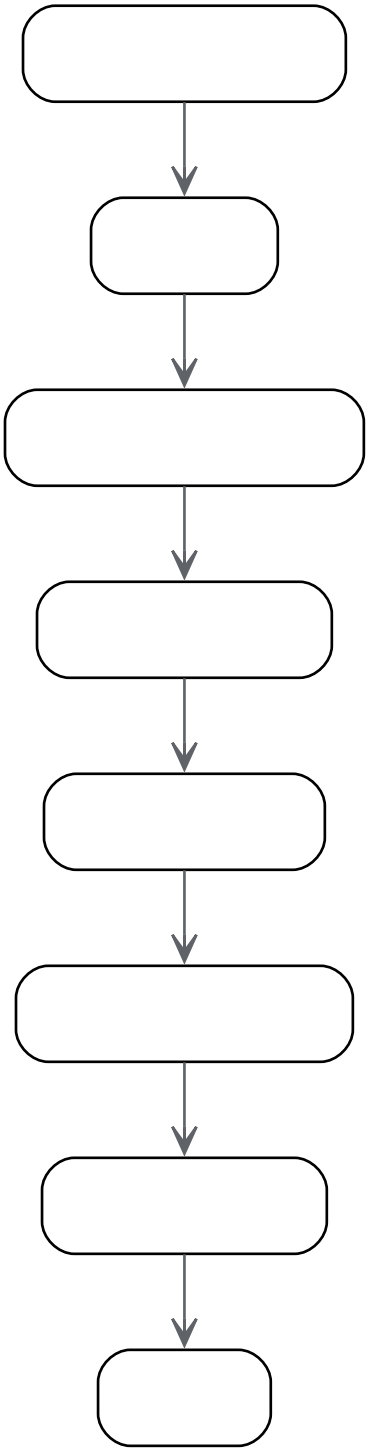

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Caption: Experimental workflow for fluorinated triazine synthesis.

Data Presentation: Representative Examples

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The following table summarizes representative examples of fluorinated 1,3,5-triazines synthesized from biguanide precursors.

Entry	Biguanide Precursor	Fluorinated Reagent	Product	Yield (%)	Reference
1	Phenylbiguanide	Ethyl Trifluoroacetate	2-Amino-4-phenylamino-6-(trifluoromethyl)-1,3,5-triazine	Not Reported	General Method
2	4-Fluorophenylbiguanide	4-(Trifluoromethyl)benzoyl chloride	N2-(4-Fluorophenyl)-6-(4-(trifluoromethyl)phenyl)-1,3,5-triazine-2,4-diamine	28%	[3]
3	Guanidine	Trifluoroacetic Anhydride	2,4-Bis(trifluoroacetylamino)-1,3,5-triazine	Not Reported	[5]

Conclusion

The synthesis of fluorinated 1,3,5-triazines from biguanides represents a robust and versatile strategy for accessing compounds with significant potential in drug discovery. The protocols outlined in this application note provide a solid foundation for researchers to explore the synthesis of novel fluorinated triazine derivatives. The straightforward nature of the cyclocondensation reaction, coupled with the ready availability of a wide range of biguanides and fluorinated esters, allows for the generation of diverse chemical libraries for biological screening. Further optimization of reaction conditions and exploration of novel fluorinated building blocks will undoubtedly lead to the discovery of new therapeutic agents.

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